

An In-depth Technical Guide on the Thermochemical Properties of 2-Azacyclononanone

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Compound of Interest

Compound Name: 2-Azacyclononanone

Cat. No.: B145865

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This technical guide provides a comprehensive overview of the experimentally determined thermochemical properties of **2-Azacyclononanone** (also known as ω -octalactam). The data presented is crucial for understanding the energetic characteristics of this heterocyclic compound, which is a valuable building block in medicinal chemistry and materials science. This document summarizes key quantitative data, details the experimental protocols used for their determination, and provides visualizations of the experimental workflows.

Core Thermochemical Data

The thermochemical properties of **2-Azacyclononanone** in its crystalline state have been determined through precise calorimetric measurements. These values are essential for reaction engineering, process safety assessments, and computational modeling.

Thermochemical Property	Symbol	Value (kJ/mol)
Standard Molar Enthalpy of Formation (cr)	$\Delta_f H_m^\circ(\text{cr})$	-348.5 ± 2.4
Standard Molar Enthalpy of Combustion (cr)	$\Delta_c H_m^\circ(\text{cr})$	-4826.9 ± 1.8

Table 1: Standard Molar Enthalpies of Formation and Combustion of **2-Azacyclononanone** at T = 298.15 K.

Physicochemical Property	Value
Molecular Formula	C ₈ H ₁₅ NO
Molar Mass	141.21 g/mol
Melting Point	74-76 °C
Boiling Point	151 °C at 8 mmHg
Vapor Pressure	0.00802 mmHg at 25 °C[1]

Table 2: General Physicochemical Properties of **2-Azacyclononanone**.[\[1\]](#)

Experimental Protocols

The determination of the thermochemical data presented above relies on well-established calorimetric techniques. The following sections detail the methodologies employed.

Combustion Calorimetry

The standard enthalpy of combustion of **2-Azacyclononanone** was determined using a high-precision bomb calorimeter. This method involves the complete combustion of a known mass of the substance in a high-pressure oxygen environment.

Apparatus:

- A static-bomb calorimeter with a platinum-lined bomb.
- A digital thermometer with a resolution of ± 0.0001 K.
- A certified benzoic acid standard for calorimeter calibration.

Procedure:

- A pellet of **2-Azacyclononanone** of known mass (approximately 0.5 g) is placed in a platinum crucible.

- A cotton thread fuse is attached to a platinum ignition wire and positioned in contact with the pellet.
- A small, known amount of distilled water (approximately 1 mL) is added to the bomb to ensure saturation of the final atmosphere with water vapor.
- The bomb is sealed and purged with oxygen before being filled with pure oxygen to a pressure of 3.04 MPa.
- The bomb is then submerged in a precisely measured volume of water in the calorimeter's isothermal jacket.
- The temperature of the water is monitored until a steady state is reached.
- The sample is ignited by passing an electric current through the ignition wire.
- The temperature of the surrounding water is recorded at regular intervals until a final steady state is achieved.
- The energy equivalent of the calorimeter is determined by burning a certified benzoic acid standard under identical conditions.
- The standard enthalpy of combustion is calculated from the corrected temperature rise, the energy equivalent of the calorimeter, and corrections for the heat of formation of nitric acid and the heat of combustion of the cotton fuse.

Differential Scanning Calorimetry (DSC)

While the primary thermochemical data were obtained by combustion calorimetry, Differential Scanning Calorimetry (DSC) is a crucial technique for determining properties like the enthalpy of fusion and heat capacity.

Apparatus:

- A heat-flux differential scanning calorimeter.
- Aluminum crucibles.

- High-purity indium and other standards for temperature and enthalpy calibration.

Procedure:

- A small, accurately weighed sample of **2-Azacyclononanone** (typically 1-5 mg) is hermetically sealed in an aluminum crucible.
- An empty, sealed aluminum crucible is used as a reference.
- The sample and reference crucibles are placed in the DSC cell.
- The cell is purged with an inert gas (e.g., nitrogen) to provide a stable atmosphere.
- The temperature of the cell is increased at a constant rate (e.g., 10 K/min).
- The differential heat flow to the sample and reference is recorded as a function of temperature.
- The enthalpy of fusion is determined by integrating the area of the melting peak.
- The heat capacity is determined by measuring the difference in heat flow between the sample and a sapphire standard over a range of temperatures.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures used to determine the thermochemical properties of **2-Azacyclononanone**.

Caption: Workflow for Combustion Calorimetry.

Caption: Workflow for Differential Scanning Calorimetry.

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References

- 1. researchgate.net [researchgate.net]
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